

# An In-depth Technical Guide to 3-Acetoxy-4-cadinen-8-one

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## Compound of Interest

Compound Name: 3-Acetoxy-4-cadinen-8-one

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## Abstract

**3-Acetoxy-4-cadinen-8-one** is a naturally occurring sesquiterpenoid compound isolated from the invasive plant species *Eupatorium adenophorum*. This technical guide provides a comprehensive overview of its chemical properties, experimental protocols for its isolation, and a summary of its known biological activities. The information presented herein is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

## Chemical and Physical Properties

**3-Acetoxy-4-cadinen-8-one**, also known by its synonym 2-deoxo-2-(acetyloxy)-9-oxoageraphorone, is a member of the cadinene class of sesquiterpenoids. Its chemical structure is characterized by a bicyclic carbon skeleton with an acetoxy group at position 3, a double bond between carbons 4 and 5, and a ketone group at position 8.

Table 1: Chemical and Physical Properties of **3-Acetoxy-4-cadinen-8-one**

Property	Value	Source
IUPAC Name	--INVALID-LINK--	PubChem
Synonym	2-deoxo-2-(acetyloxy)-9-oxoageraphorone	[1]
CAS Number	923950-05-4	ChemSrc
Molecular Formula	C <sub>17</sub> H <sub>26</sub> O <sub>3</sub>	PubChem
Molecular Weight	278.39 g/mol	PubChem
Appearance	Crystalline solid	BOC Sciences
Purity	>95% (Commercially available)	BOC Sciences

## Isolation and Characterization

### Natural Source

**3-Acetoxy-4-cadinen-8-one** is a constituent of the plant *Eupatorium adenophorum* (also known as *Ageratina adenophora*), a member of the Asteraceae family.[1] This plant is a well-known invasive species and has been a source for the isolation of various bioactive secondary metabolites.

### Experimental Protocol: Isolation

While the seminal publication by Ding and Ding in 1999 first reported the isolation of this compound, the full experimental details are not readily available in English. However, a general procedure for the isolation of cadinene sesquiterpenes from *E. adenophorum* involves the following steps:

- **Extraction:** The air-dried and powdered aerial parts of the plant are extracted with a suitable organic solvent, such as ethyl acetate or methanol, at room temperature.
- **Concentration:** The resulting crude extract is concentrated under reduced pressure to yield a residue.

- Fractionation: The residue is then subjected to column chromatography over silica gel, eluting with a gradient of solvents, typically a mixture of n-hexane and ethyl acetate of increasing polarity.
- Purification: Fractions containing the target compound are further purified by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield pure **3-Acetoxy-4-cadinen-8-one**.

Caption: General workflow for the isolation of **3-Acetoxy-4-cadinen-8-one**.

## Spectroscopic Data

Detailed spectroscopic data is essential for the unambiguous identification of **3-Acetoxy-4-cadinen-8-one**. While the original publication holds the primary data, the following represents expected and reported spectroscopic characteristics for this class of compounds.

Table 2: Spectroscopic Data for **3-Acetoxy-4-cadinen-8-one**

Technique	Data
<sup>1</sup> H NMR	Expected signals for methyl groups (singlets and doublets), methylene and methine protons, a proton adjacent to the acetoxy group, and olefinic protons.
<sup>13</sup> C NMR	Expected signals for carbonyl carbons (ketone and ester), olefinic carbons, carbons bearing oxygen, and aliphatic carbons.
Mass Spectrometry (MS)	A molecular ion peak [M] <sup>+</sup> corresponding to the molecular weight (278.1882 for C <sub>17</sub> H <sub>26</sub> O <sub>3</sub> ) and characteristic fragmentation patterns.

## Biological Activity

The biological activities of Eupatorium adenophorum extracts have been widely reported, exhibiting anti-inflammatory, antimicrobial, and cytotoxic effects.<sup>[2]</sup> However, studies on the specific bioactivity of purified **3-Acetoxy-4-cadinen-8-one** are limited.

## Immunotoxicity

A study investigating the immunotoxicity of sesquiterpenes from *E. adenophorum* in mice provided specific data for 2-deoxo-2-(acetyloxy)-9-oxoageraphorone (**3-Acetoxy-4-cadinen-8-one**).

Table 3: Acute Toxicity Data in Mice

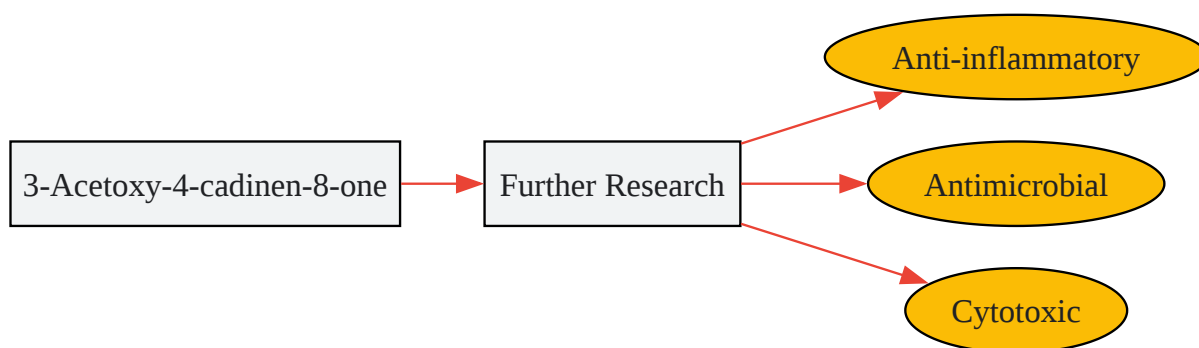
Compound	Parameter	Value	Source
2-deoxo-2-(acetyloxy)-9-oxoageraphorone	LD <sub>50</sub> (male mice)	926 mg/kg body weight	[3]

The study also reported that a sub-acute dose of 75 mg/kg was considered to be within safe parameters.[3]

## Potential Applications

Given the known biological activities of other cadinene sesquiterpenes and extracts from *E. adenophorum*, **3-Acetoxy-4-cadinen-8-one** represents a molecule of interest for further investigation in the following areas:

- Anti-inflammatory agent: Many sesquiterpenoids exhibit anti-inflammatory properties.
- Antimicrobial agent: The parent plant has traditional uses as an antimicrobial.
- Cytotoxic agent: Further screening against various cancer cell lines could reveal potential anticancer activity.



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Caption: Potential research directions for **3-Acetoxy-4-cadinen-8-one**.

## Conclusion

**3-Acetoxy-4-cadinen-8-one** is a readily available natural product from the invasive plant *E. adenophorum*. While its chemical properties are well-defined, a significant gap exists in the literature regarding its specific biological activities and mechanisms of action. The available toxicity data suggests a moderate safety profile, warranting further investigation into its potential therapeutic applications. This guide serves as a starting point for researchers to explore the pharmacological potential of this interesting sesquiterpenoid.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Acetoxy-4-cadinen-8-one]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12289700#what-is-3-acetoxy-4-cadinen-8-one\]](https://www.benchchem.com/product/b12289700#what-is-3-acetoxy-4-cadinen-8-one)

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